

# 2-(p-Tolylsulfonyl)ethanol synthesis and characterization

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## Compound of Interest

Compound Name: 2-(p-Tolylsulfonyl)ethanol

Cat. No.: B1293852

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An In-depth Technical Guide to the Synthesis and Characterization of **2-(p-Tolylsulfonyl)ethanol**

## Authored by Gemini, Senior Application Scientist

### Abstract

This technical guide provides a comprehensive overview of **2-(p-Tolylsulfonyl)ethanol** (TsEtOH), a valuable bifunctional molecule utilized in organic synthesis. The document details its physicochemical properties, outlines a robust and reproducible synthetic protocol, and describes the essential analytical techniques for its structural confirmation and purity assessment. This guide is intended for researchers, chemists, and professionals in drug development who require a practical, in-depth understanding of this versatile chemical intermediate. We delve into the causality behind experimental choices, ensuring that each protocol is a self-validating system grounded in established chemical principles.

## Introduction and Significance

**2-(p-Tolylsulfonyl)ethanol**, also known as 2-tosylethanol, is an organic compound featuring both a hydroxyl group and a p-tolylsulfonyl (tosyl) group. This unique combination of functional groups makes it a highly useful building block in synthetic chemistry. The sulfone moiety is a strong electron-withdrawing group, which activates the adjacent methylene protons and makes the hydroxyl group a potential leaving group after conversion to a derivative. Its applications range from its use as a precursor for vinyl sulfones to its role in the synthesis of more complex

molecules and protecting groups.[1] For instance, it serves as a key intermediate in the preparation of the 2-(p-tolylsulfonyl)ethoxymethyl (TEM) protecting group for alcohols. Understanding its synthesis and characterization is fundamental for its effective application in multi-step synthetic campaigns.

## Physicochemical and Safety Data

A thorough understanding of a compound's physical properties and safety profile is critical before its use in any experimental setting. The key data for **2-(p-Tolylsulfonyl)ethanol** are summarized below.[1][2][3]

**Table 1: Physicochemical Properties of 2-(p-Tolylsulfonyl)ethanol**

Property	Value
CAS Number	22381-54-0[2]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>3</sub> S[1]
Molecular Weight	200.25 g/mol [2]
Appearance	White to off-white solid/crystals[1]
Melting Point	50-56 °C[2]
Boiling Point	178-181 °C at 0.2 mmHg[2]
Functional Groups	Hydroxyl, Sulfone[2]

## Safety and Handling

**2-(p-Tolylsulfonyl)ethanol** is classified as acutely toxic if swallowed and requires careful handling in a well-ventilated laboratory fume hood.[2] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

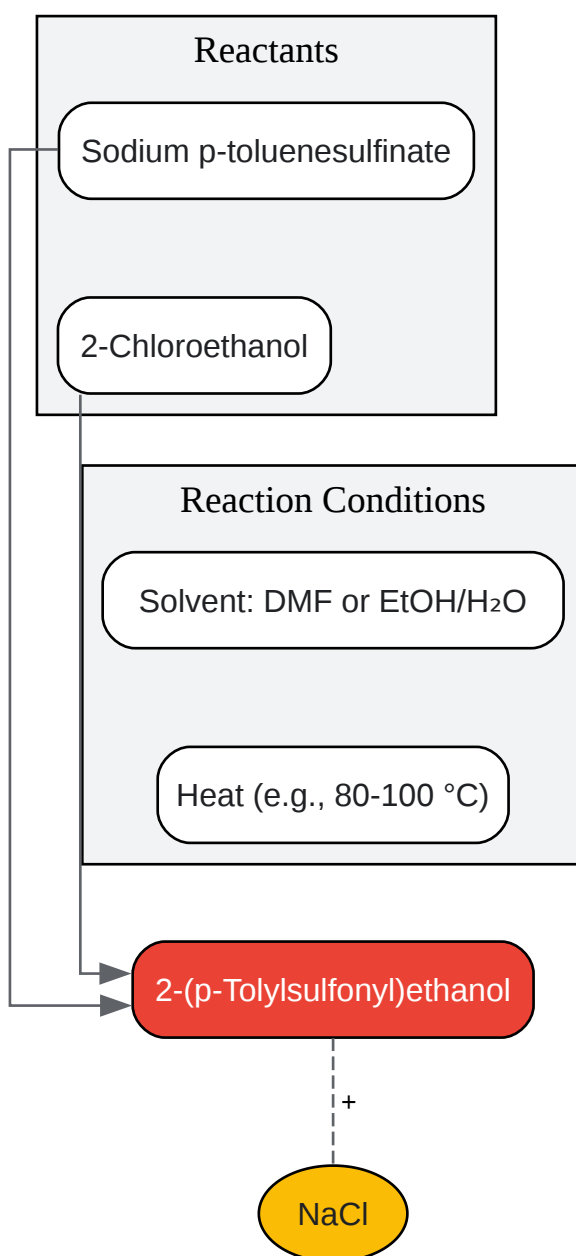
- GHS Pictogram: GHS07 (Exclamation mark)[2]
- Signal Word: Warning[2]
- Hazard Statement: H302: Harmful if swallowed[2]

## Synthesis of 2-(p-Tolylsulfonyl)ethanol

The most direct and common synthesis of **2-(p-Tolylsulfonyl)ethanol** involves the nucleophilic substitution reaction between sodium p-toluenesulfinate and 2-chloroethanol. This method is efficient and utilizes readily available starting materials.

### Synthesis Workflow Diagram

The diagram below illustrates the synthetic pathway from sodium p-toluenesulfinate and 2-chloroethanol to the final product.



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## References

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